

## "2-Methoxy-2-methylpropan-1-ol" molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Methoxy-2-methylpropan-1-ol

Cat. No.: B1600349

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# In-Depth Technical Guide: 2-Methoxy-2-methylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2-Methoxy-2-methylpropan-1-ol**, a compound of interest in various research and development applications.

### **Physicochemical Data**

The fundamental molecular properties of **2-Methoxy-2-methylpropan-1-ol** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C5H12O2	[1][2]
Molecular Weight	104.15 g/mol	[1][2]
IUPAC Name	2-methoxy-2-methylpropan-1- ol	[1]
CAS Number	22665-67-4	[2][3]



## **Experimental Protocols and Methodologies**

This section is not applicable to the scope of this document, which focuses on the fundamental molecular weight and formula of the compound.

#### **Visualizations and Signaling Pathways**

This section is not applicable as there are no signaling pathways or complex experimental workflows associated with the determination of the molecular weight and formula of **2-Methoxy-2-methylpropan-1-ol**.

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#### References

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